

(Z)-4'-Hydroxychalcone: A Technical Guide to Solubility

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Compound of Interest

Compound Name: *4'-Hydroxychalcone, (Z)-*

Cat. No.: *B15190792*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility of (Z)-4'-Hydroxychalcone in various solvents. This document is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical research fields.

Quantitative Solubility Data

The solubility of (Z)-4'-Hydroxychalcone has been determined in a range of common laboratory solvents. The following table summarizes the available quantitative data, providing a clear comparison of its solubility profile.

Solvent	Solubility (mg/mL)	Molar Solubility (M)	Temperature (°C)	Method
Dimethyl Sulfoxide (DMSO)	~30[1], ≥ 250[2] [3], 50[4]	~0.134, ≥ 1.115, 0.223	Not Specified	Not Specified
Ethanol	~30[1]	~0.134	Not Specified	Not Specified
Dimethylformamide (DMF)	~30	~0.134	Not Specified	Not Specified
Ethanol:PBS (pH 7.2) (1:4)	~0.2[1]	~0.00089	Not Specified	Dilution of ethanolic stock
Water	Insoluble[5]	-	Not Specified	Not Specified

Note: The molecular weight of (Z)-4'-Hydroxychalcone is 224.25 g/mol. Molar solubility was calculated based on this value. Discrepancies in reported DMSO solubility may be due to different experimental conditions or methodologies (e.g., kinetic vs. thermodynamic solubility).

Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The following is a detailed methodology for determining the thermodynamic solubility of (Z)-4'-Hydroxychalcone, based on the widely accepted shake-flask method.[6][7][8][9]

2.1. Principle

An excess amount of the solid compound is agitated in a specific solvent for a prolonged period to ensure that equilibrium is reached between the dissolved and undissolved solute. The resulting saturated solution is then separated from the excess solid, and the concentration of the dissolved compound is quantified.

2.2. Materials and Equipment

- (Z)-4'-Hydroxychalcone (crystalline solid)

- Solvents of interest (e.g., ethanol, DMSO, water)
- Glass vials with screw caps
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

2.3. Procedure

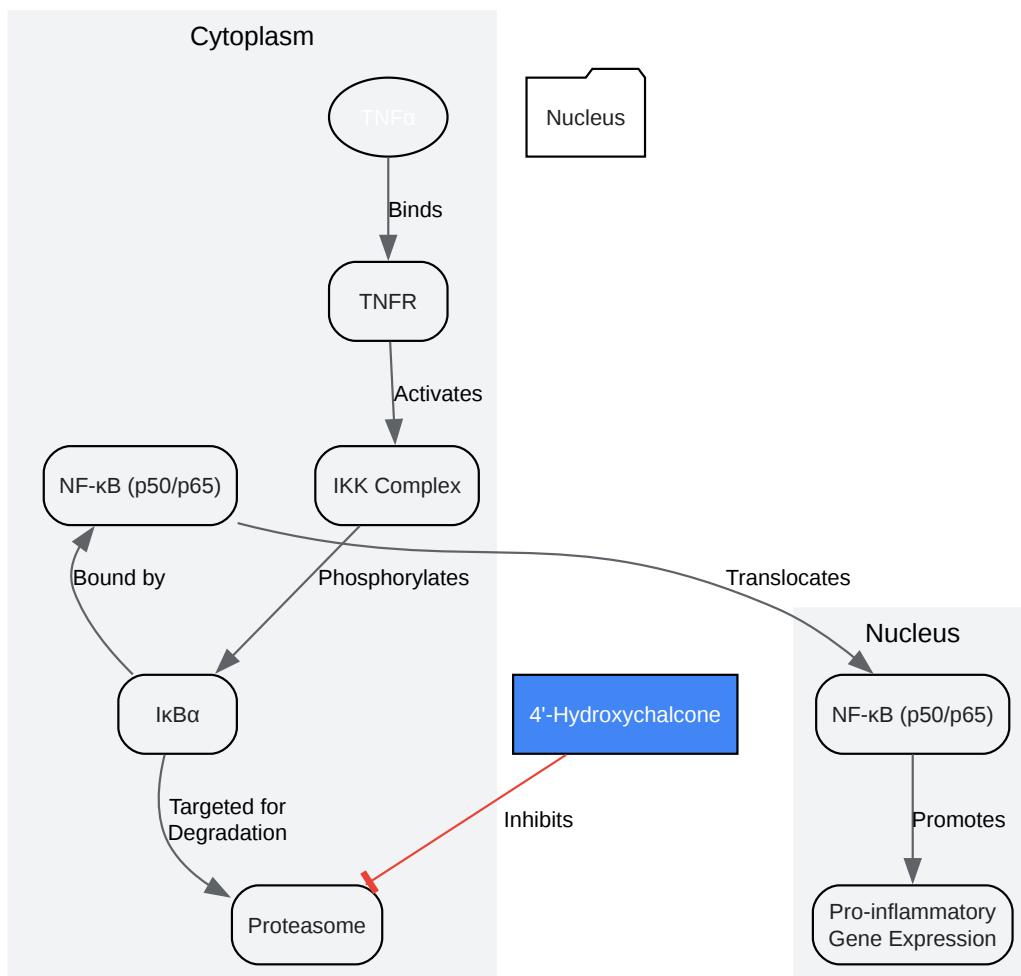
- Preparation: Add an excess amount of crystalline (Z)-4'-Hydroxychalcone to a glass vial. The excess solid should be clearly visible.
- Solvent Addition: Add a known volume of the desired solvent to the vial.
- Equilibration: Tightly cap the vial and place it in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitation speed. Allow the mixture to shake for a sufficient time to reach equilibrium (typically 24-48 hours).
- Phase Separation: After the equilibration period, let the vials stand undisturbed to allow the excess solid to settle. To ensure complete removal of undissolved solids, centrifuge the vials at a high speed (e.g., 10,000 rpm for 15 minutes).
- Sample Collection: Carefully withdraw an aliquot of the clear supernatant using a syringe.
- Filtration: Filter the collected supernatant through a syringe filter into a clean vial to remove any remaining microscopic particles.

- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of (Z)-4'-Hydroxychalcone.
- Calculation: Calculate the solubility in mg/mL or mol/L, taking into account the dilution factor.

Signaling Pathway Inhibition by 4'-Hydroxychalcone

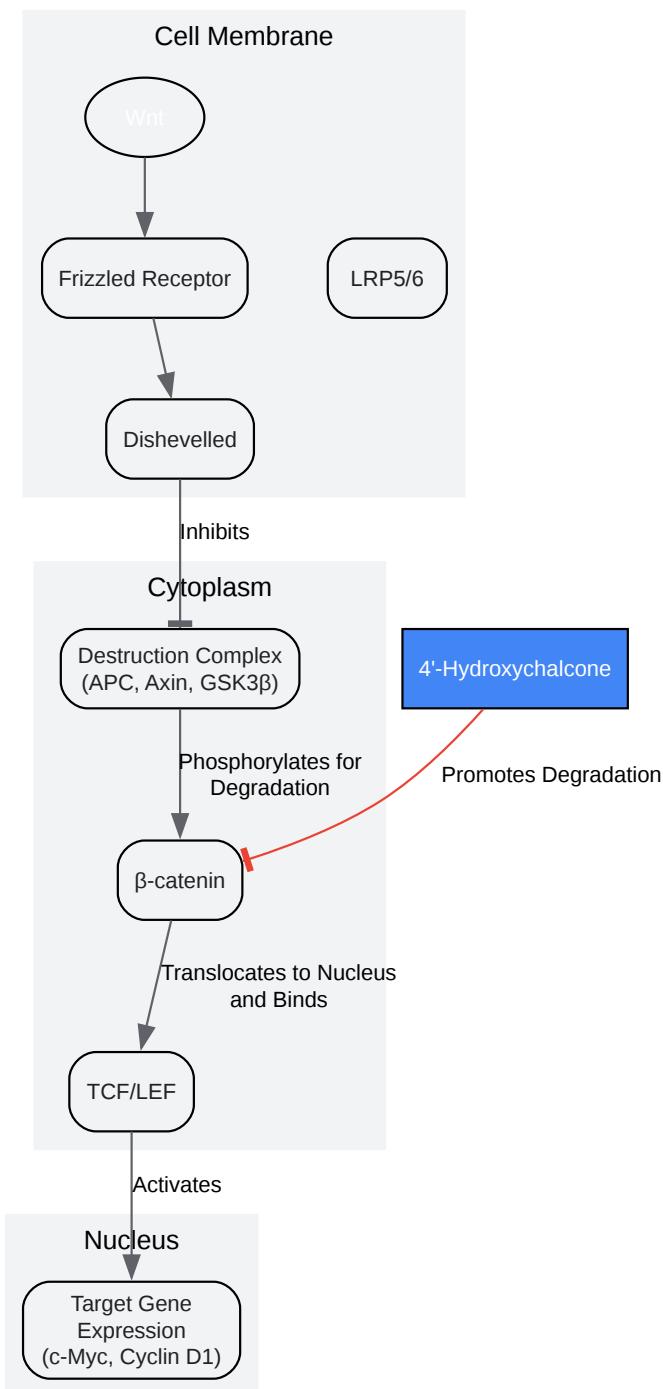
(Z)-4'-Hydroxychalcone has been shown to modulate key signaling pathways involved in inflammation and cancer. Below are diagrams illustrating its inhibitory effects on the NF-κB and Wnt/β-catenin pathways.

Inhibition of NF-κB Pathway by 4'-Hydroxychalcone

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Inhibition of the NF-κB signaling pathway by 4'-Hydroxychalcone.

Inhibition of Wnt/β-catenin Pathway by 4'-Hydroxychalcone

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Inhibition of the Wnt/β-catenin signaling pathway by 4'-Hydroxychalcone.

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